

4-(Trifluoromethyl)-L-phenylalanine chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(Trifluoromethyl)-L-phenylalanine

Cat. No.: B043868

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An In-depth Technical Guide to **4-(Trifluoromethyl)-L-phenylalanine**

Introduction

4-(Trifluoromethyl)-L-phenylalanine is a synthetic amino acid derivative of L-phenylalanine, characterized by the substitution of a hydrogen atom with a trifluoromethyl group at the para position of the phenyl ring. This modification imparts unique chemical and biological properties, making it a compound of significant interest in pharmaceutical research, peptide synthesis, and metabolic studies. The trifluoromethyl group enhances the compound's stability and reactivity, offering a valuable tool for developing novel therapeutics and biochemical probes.^[1] This guide provides a comprehensive overview of the chemical properties, experimental protocols, and biological activities of **4-(Trifluoromethyl)-L-phenylalanine**.

Chemical and Physical Properties

4-(Trifluoromethyl)-L-phenylalanine is a white to off-white crystalline powder.^{[2][3]} Key chemical and physical properties are summarized in the tables below.

Table 1: General Chemical Properties

Property	Value	Reference
IUPAC Name	(2S)-2-amino-3-[4-(trifluoromethyl)phenyl]propanoic acid	[4]
Synonyms	(S)-2-Amino-3-[4-(trifluoromethyl)phenyl]propionic acid, L-4-TRIFLUOROMETHYLPHE, p-trifluoromethylphenylalanine	[4] [5] [6]
CAS Number	114926-38-4	[4] [5]
Molecular Formula	C ₁₀ H ₁₀ F ₃ NO ₂	[4] [5]
Molecular Weight	233.19 g/mol	[4] [5]
Purity	≥98%	[5]

Table 2: Physical and Spectroscopic Properties

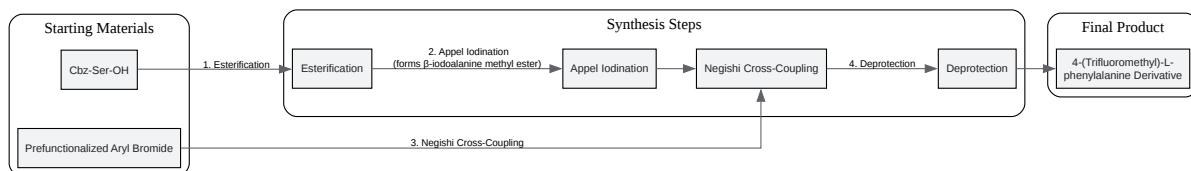
Property	Value	Reference
Physical Form	White to light-yellow powder or crystals	[3]
Solubility	No specific data available in the provided search results.	
Melting Point	No specific data available in the provided search results.	[2] [7]
Storage Temperature	2°C - 8°C	[8]
InChI Key	CRFFPDBJLGAGQL-QMMMGPOBSA-N	[3] [4]
SMILES	C1=CC(=CC=C1C--INVALID-LINK--N)C(F)(F)F	[4]

Experimental Protocols

Synthesis of 4-(Trifluoromethyl)-L-phenylalanine Derivatives

A common method for synthesizing phenylalanine derivatives is through a Negishi cross-coupling reaction. The following protocol is a general representation based on the synthesis of similar phenylalanine analogues.^{[9][10]}

Workflow for the Synthesis of Phenylalanine Derivatives



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Caption: General synthesis workflow for phenylalanine derivatives.

Methodology:

- **Esterification:** The synthesis can begin with the esterification of a protected serine, such as Cbz-Ser-OH.^[9]
- **Appel Iodination:** The resulting ester undergoes an Appel iodination to produce the corresponding β -iodoalanine methyl ester.^[9]
- **Negishi Cross-Coupling:** A key step involves the Negishi cross-coupling of a prefunctionalized aryl bromide (in this case, a bromide with a trifluoromethyl group) with the β -iodoalanine derivative.^{[9][10]}

- Deprotection: The final step involves the removal of protecting groups to yield the desired **4-(Trifluoromethyl)-L-phenylalanine** derivative.

Peptide Synthesis

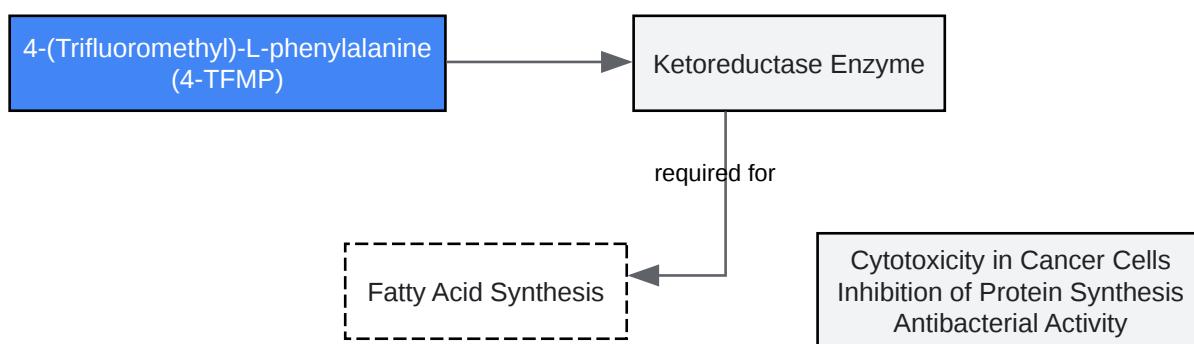
4-(Trifluoromethyl)-L-phenylalanine can be incorporated into peptide chains using standard solid-phase peptide synthesis (SPPS) or solution-phase methods.[11] The Fmoc (fluorenylmethoxycarbonyl) protecting group is commonly used for the selective protection of the amino group during synthesis.[12]

Biological Activity and Mechanism of Action

Acyltransferase Inhibition

4-(Trifluoromethyl)-L-phenylalanine has been identified as an acyltransferase inhibitor.[8] It acts by preventing the formation of fatty acids through the inhibition of the ketoreductase enzyme.[8] This inhibitory action has been shown to induce a cytotoxic effect on cancer cells and inhibit protein synthesis in myeloid leukemia cells.[8] It also exhibits antibacterial activity against organisms such as *Salmonella enterica* and *Mycobacterium tuberculosis*.[8]

Inhibitory Action of **4-(Trifluoromethyl)-L-phenylalanine**



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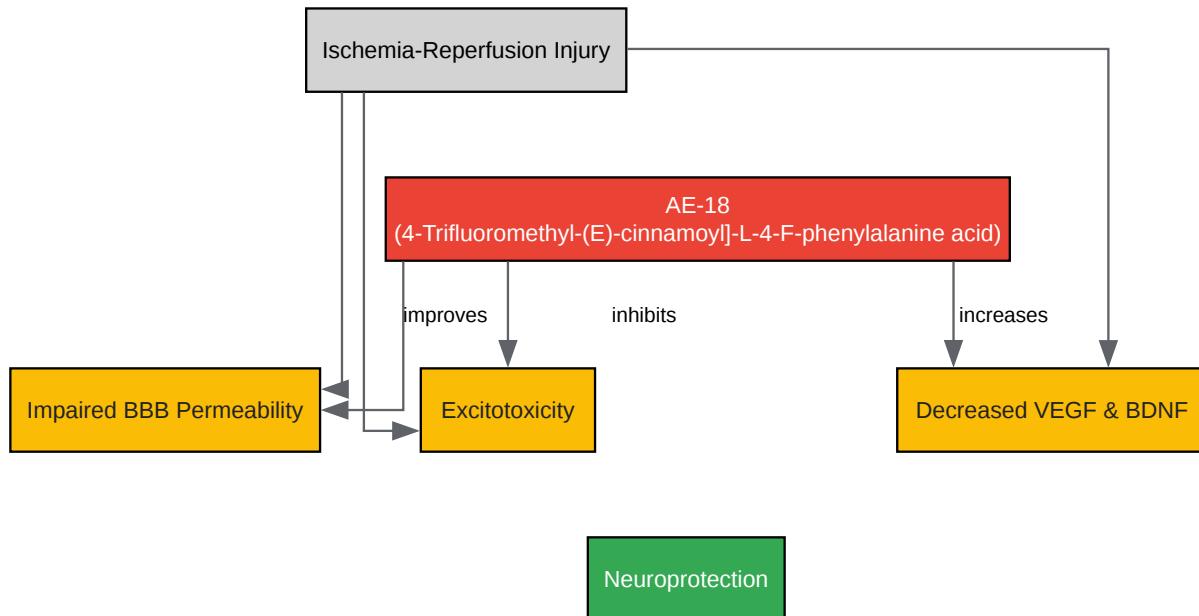
Caption: Inhibition of fatty acid synthesis by 4-TFMP.

Neuroprotective Effects of a Derivative

A derivative, 4-Trifluoromethyl-(E)-cinnamoyl]-L-4-F-phenylalanine acid (AE-18), has demonstrated preventive and therapeutic effects in a model of focal cerebral ischemia-

reperfusion injury.[13] Its mechanism of action involves the inhibition of excitotoxicity and the improvement of Blood-Brain Barrier (BBB) permeability, as well as enhancing the levels of Vascular Endothelial Growth Factor (VEGF) and Brain-Derived Neurotrophic Factor (BDNF). [13]

Signaling Pathway of a 4-(Trifluoromethyl)-L-phenylalanine Derivative



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Caption: Neuroprotective mechanism of a derivative of **4-(Trifluoromethyl)-L-phenylalanine**.

Safety and Handling

4-(Trifluoromethyl)-L-phenylalanine is classified as an irritant.[4] It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[1][4] [14]

Table 3: Hazard Information

Hazard Statement	Description	Reference
H315	Causes skin irritation	[4] [14]
H319	Causes serious eye irritation	[4] [14]
H335	May cause respiratory irritation	[4] [14]

Handling Precautions:

- Engineering Controls: Use in a well-ventilated area.[\[2\]](#)[\[14\]](#) Emergency eye wash fountains and safety showers should be readily available.[\[14\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[7\]](#)[\[14\]](#)
 - Skin Protection: Wear suitable protective clothing and gloves.[\[7\]](#)[\[14\]](#)
 - Respiratory Protection: In case of inadequate ventilation, wear respiratory protection.[\[2\]](#)[\[14\]](#)
- Hygiene Measures: Handle in accordance with good industrial hygiene and safety practices. Wash hands thoroughly after handling.[\[2\]](#)[\[14\]](#)

First Aid Measures:

- Inhalation: Remove the person to fresh air. Seek medical attention if breathing difficulties occur.[\[7\]](#)[\[14\]](#)
- Skin Contact: Wash the affected area with plenty of soap and water.[\[7\]](#)[\[14\]](#)
- Eye Contact: Rinse immediately with plenty of water for at least 15 minutes, including under the eyelids.[\[7\]](#)[\[14\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterward.[\[7\]](#)

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- To cite this document: BenchChem. [4-(Trifluoromethyl)-L-phenylalanine chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b043868#4-trifluoromethyl-l-phenylalanine-chemical-properties>]

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